Technical Support Center: Biotin-VDVAD-FMK Stability & Handling Guide[1][2]

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Compound of Interest

Compound Name: *Biotin-VDVAD-FMK*

Cat. No.: *B1574903*

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Case ID: STAB-VDVAD-001 Topic: Stability of **Biotin-VDVAD-FMK** stock solutions at -20°C vs -80°C Assigned Specialist: Senior Application Scientist, Cell Biology Division[1][2]

Executive Summary & Mechanism of Action

Biotin-VDVAD-FMK is a cell-permeable, irreversible inhibitor specifically targeting Caspase-2.[1][2][3] The molecule consists of three functional domains:

- Biotin Tag: Allows for detection (streptavidin pull-down) or intracellular tracking.[1][2]
- VDVAD Peptide Sequence: The recognition motif (Val-Asp-Val-Ala-Asp) that directs specificity toward Caspase-2.[1][2]
- FMK (Fluoromethyl Ketone) Warhead: An electrophilic trap that forms a covalent thioether bond with the active site cysteine of the caspase, permanently disabling the enzyme.[4]

The Stability Challenge: The FMK warhead is chemically reactive. While this reactivity is necessary for enzyme inhibition, it also makes the compound susceptible to hydrolysis and nucleophilic attack by water or impurities. The stability of your stock solution is directly proportional to your ability to exclude moisture and minimize thermal cycling.

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Stability Matrix: -20°C vs. -80°C[1][2]

The following data summarizes the stability profiles based on standard solvent formulations (100% Anhydrous DMSO).

State	Storage Temp	Stability Window	Risk Factor	Recommended For
Lyophilized (Powder)	-20°C	1 Year	Low (Hygroscopic)	Shipping / Short-term storage
Lyophilized (Powder)	-80°C	> 2 Years	Very Low	Long-term banking
Reconstituted (DMSO)	-20°C	6 Months	Medium (Freeze/Thaw)	Active Use (Working Stocks)
Reconstituted (DMSO)	-80°C	6-12 Months	Low	Archive / Backup Stocks
Reconstituted (Aqueous)	Any	< 1 Hour	Critical (Hydrolysis)	IMMEDIATE USE ONLY

> *Critical Note on Freezers: Never store stock solutions in a "Frost-Free" -20°C freezer. These units cycle temperature to prevent ice buildup, effectively subjecting your reagent to thousands of micro-thaw cycles, leading to rapid degradation.*

The "Golden Standard" Handling Protocol

To ensure experimental reproducibility, follow this self-validating workflow.

Phase 1: Reconstitution[2]

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- Equilibrate: Allow the lyophilized vial to warm to Room Temperature (RT) for at least 20 minutes before opening.
  - Why? Opening a cold vial condenses atmospheric moisture inside, which immediately begins hydrolyzing the FMK group.
- Solvent Choice: Use only high-grade anhydrous DMSO (≥99.9%).[1][2]
  - Avoid: Ethanol (evaporates too fast, altering concentration) or water (causes immediate degradation).[1][2]
- Dissolution: Vortex gently to dissolve. If a pellet persists, warm slightly (37°C) for <2 minutes and sonicate briefly.

Phase 2: Aliquoting (The "Single-Shot" Rule)[1][2]

- Calculate: Determine your typical assay volume.
- Aliquot: Dispense the master stock into small, light-protective tubes (e.g., 10-20 µL per tube).
  - Why? This eliminates freeze-thaw cycles.[1][2] You thaw one tube, use it, and discard the remainder.
- Seal: Parafilm the caps to prevent evaporation and moisture ingress.

Phase 3: Storage

- Active Stocks: Store aliquots at -20°C if used within 6 months.
- Archive Stocks: Store aliquots at -80°C for storage >6 months.

Troubleshooting Guide (Q&A)

Case #1: Loss of Potency

User Report: "My Caspase-2 inhibition assay worked last month, but today the cells show high caspase activity despite treatment."

Diagnostic:

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- Q: Was the stock solution stored in a single vial and frozen/thawed multiple times?
- A: If yes, the FMK warhead has likely hydrolyzed.
- Q: Did you dilute the inhibitor in media/buffer and store it for later use?
- A: If yes, the inhibitor is dead. The half-life of FMK inhibitors in aqueous media (pH 7.4) is short.

Resolution: Discard the current stock. Reconstitute a fresh vial and strictly follow the Aliquot Protocol. Always add the inhibitor to the culture media immediately prior to use.

Case #2: Precipitation

User Report: "I see crystals or cloudiness when I thaw my DMSO stock."

Diagnostic:

- Q: Is the concentration >10 mM?
- A: High concentrations can crash out at low temps.
- Q: Did moisture get into the DMSO?
- A: DMSO is hygroscopic. Absorbed water reduces solubility and promotes degradation.

Resolution:

- Warm the tube to 37°C for 5 minutes.
- Vortex vigorously.
- If precipitate remains, spin down. If the pellet is substantial, the reagent may be compromised by moisture.

Case #3: Inconsistent Labeling (Biotin Signal)

User Report: "The streptavidin pull-down is weak, even though I used the correct concentration."

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Diagnostic:

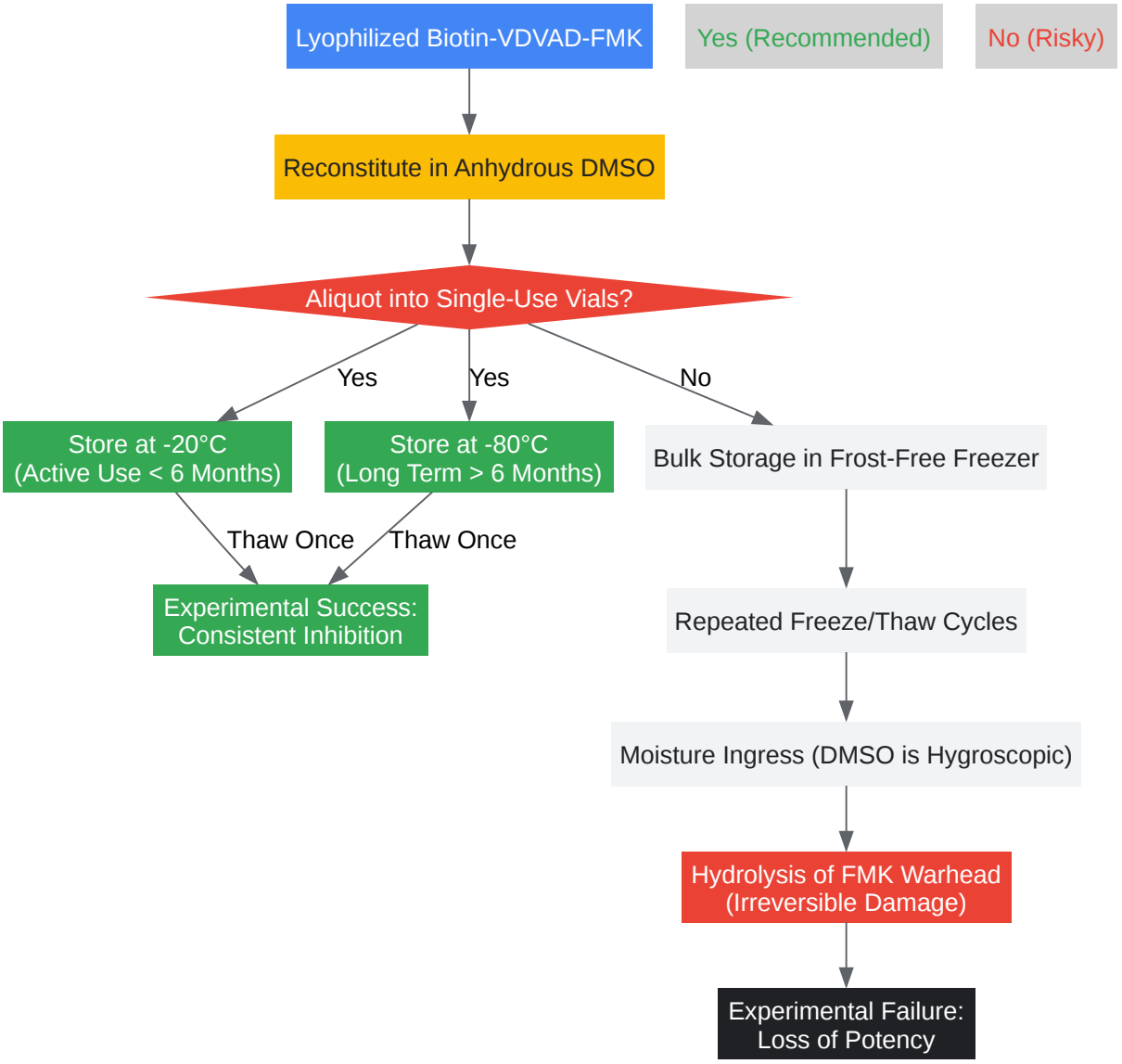
- Mechanism: The Biotin tag is stable, but if the FMK group degrades, the molecule cannot covalently bind the caspase. You are pulling down nothing because the "hook" (FMK) is broken, even if the "handle" (Biotin) is intact.

Resolution: This is a proxy for FMK degradation. Verify storage conditions. Ensure you are using a Cell-Permeable protocol if treating live cells (**Biotin-VDVAD-FMK** is cell-permeable, but requires esterase activity to fully activate if it is the O-methyl ester form, though most commercial VDVAD-FMK is ready-to-bind).[1][2]

Visualizing the Degradation Pathway

The following diagram illustrates the critical decision points that determine the lifespan of your reagent.

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Caption: Workflow logic for **Biotin-VDVAD-FMK** handling. The "Aliquot" step is the primary control point preventing hydrolytic degradation.

Frequently Asked Questions (FAQ)

Q: Can I store the stock solution in water or PBS? A:Absolutely not. FMK inhibitors are designed to react with cysteine thiols, but they will slowly react with water (hydrolysis). In aqueous buffers, the half-life can be measured in hours. Always store in DMSO.

Q: My lab only has a frost-free -20°C freezer. What should I do? A: You must use the -80°C freezer. Frost-free freezers warm up periodically to melt ice coils.[1][2] This temperature fluctuation is lethal to peptide-FMK inhibitors over time.[1][2]

Q: Can I ship the reconstituted stock on dry ice? A: Yes, shipping on dry ice is acceptable. However, ensure the vial is tightly sealed (Parafilm) to prevent carbon dioxide from acidifying the DMSO or moisture from entering during the thaw.

Q: How do I verify if my inhibitor is still active? A: Run a positive control assay using a known inducer of Caspase-2 (e.g., heat shock or specific cytotoxic drugs) and compare the treated vs. untreated populations via Western Blot (looking for uncleaved substrates) or a fluorometric activity assay.[1][2]

References

- BPS Bioscience. (n.d.). Z-DEVD-FMK Caspase-3 Inhibitor Stability Data. Retrieved from [Link][1][2]

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